

5-Aminoindan: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Aminoindan

Cat. No.: B044798

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Introduction

5-Aminoindan (CAS No: 24425-40-9) is a versatile bicyclic aromatic amine that serves as a crucial intermediate in the landscape of organic synthesis and medicinal chemistry.^{[1][2]} Its rigid indane scaffold, coupled with a reactive primary amine group, makes it a valuable building block for the development of a wide array of more complex molecules.^{[3][4]} This technical guide provides an in-depth overview of **5-Aminoindan**, including its physicochemical properties, synthesis protocols, and its applications as a precursor to pharmacologically active compounds and other research chemicals. This document is intended for researchers, scientists, and professionals involved in drug discovery and development.

Physicochemical Properties of 5-Aminoindan

A thorough understanding of the physicochemical properties of a chemical intermediate is paramount for its effective use in synthesis and research. The key properties of **5-Aminoindan** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ N	[1][2]
Molecular Weight	133.19 g/mol	[1][2][5]
Appearance	Brown crystalline solid/mass	[1][2]
Melting Point	34-36 °C	[1][2][5]
Boiling Point	247-249 °C at 745 mmHg	[1][2][5]
Density	~0.922 g/cm ³ (estimate)	[1][3]
Flash Point	>113 °C (>230 °F)	[1][5]
Water Solubility	Slightly soluble	[1][2]
pKa	5.17 ± 0.20 (Predicted)	[1][2]
CAS Number	24425-40-9	[1][2][5]

Synthesis of 5-Aminoindan

The synthesis of **5-Aminoindan** is most commonly achieved through the reduction of 5-nitroindane. The following protocol provides a general method for this transformation.

Experimental Protocol: Synthesis of 5-Aminoindan from 5-Nitroindene

Objective: To synthesize **5-Aminoindan** via the catalytic hydrogenation of 5-nitroindene.

Materials:

- 5-nitroindene
- Ethyl acetate (EtOAc)
- 10% Palladium on carbon (Pd/C)
- Hydrogen gas (H₂)

- Anhydrous sodium sulfate (Na_2SO_4)
- Methanol
- 1N Hydrochloric acid (HCl)
- Saturated brine solution

Equipment:

- Round-bottom flask
- Hydrogenation apparatus (e.g., Parr hydrogenator or balloon hydrogenation setup)
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel or Celite pad)
- Rotary evaporator
- Separatory funnel
- Standard laboratory glassware

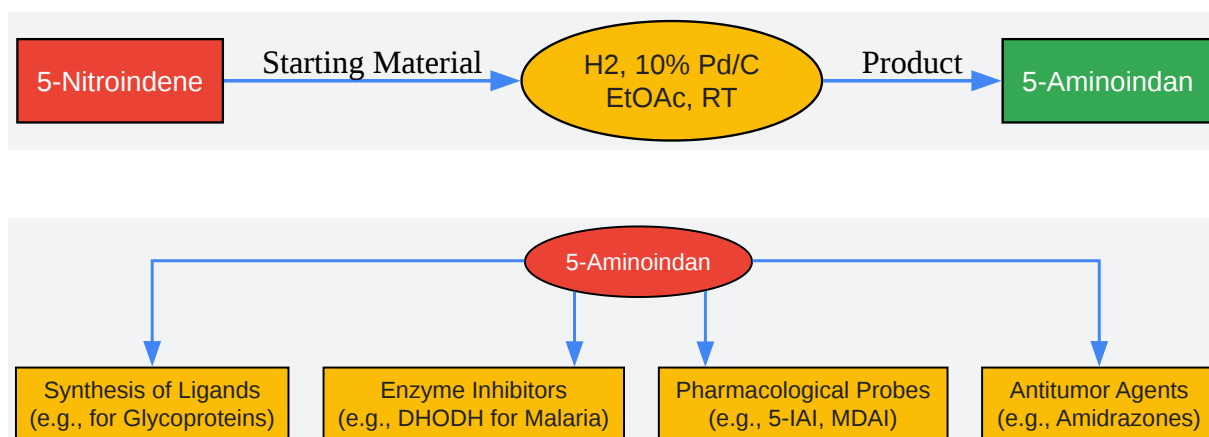
Procedure:

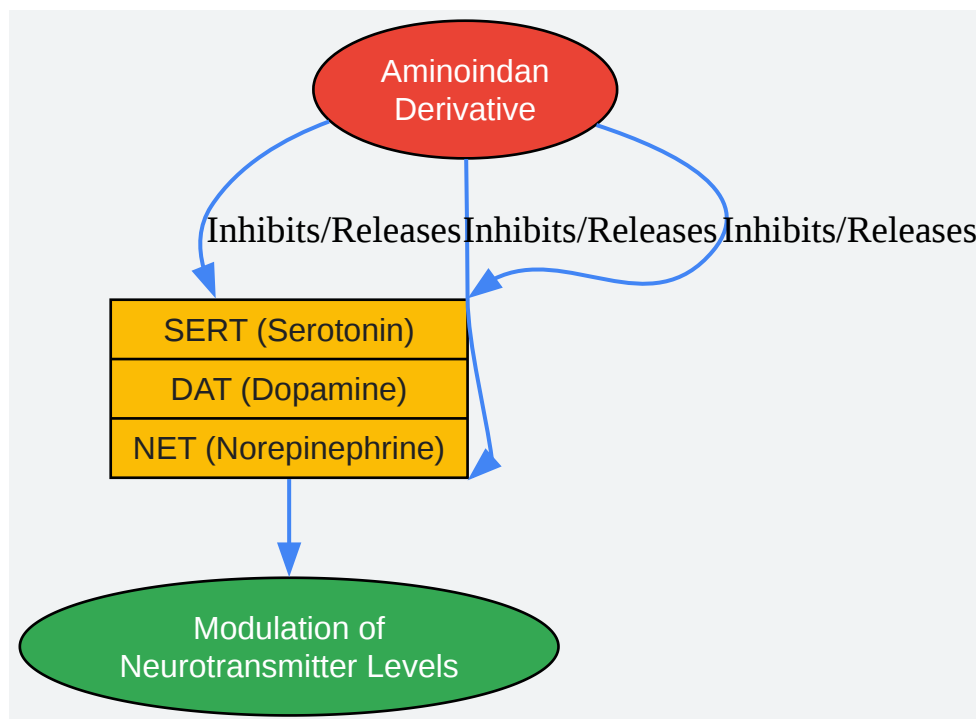
- Reaction Setup: In a round-bottom flask, dissolve 5-nitroindene (0.5 mmol, 80.5 mg) in ethyl acetate (20 mL).[2]
- Catalyst Addition: Carefully add 10% Pd/C catalyst to the solution. The catalyst loading is typically 20% by mass of the starting 5-nitroindene.[2]
- Hydrogenation: Secure the flask to the hydrogenation apparatus. Purge the system with hydrogen gas to replace the air. Stir the mixture vigorously under a hydrogen atmosphere at room temperature.[2]
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC) until the starting material is fully consumed. This process may take several hours to

overnight.[2]

- Work-up:
 - Once the reaction is complete, carefully filter the mixture through a pad of Celite to remove the Pd/C catalyst. Wash the filter cake with additional ethyl acetate to ensure complete recovery of the product.[2]
 - Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator.[2]
 - Dissolve the residue in methanol. Add 1N HCl until the solution is acidic.[2]
 - Partition the mixture between water and ethyl acetate.[2]
 - Separate the organic layer, wash it with saturated brine, and dry it over anhydrous sodium sulfate.[2]
- Purification:
 - Concentrate the dried organic layer in vacuo.[2]
 - Purify the crude product by silica gel column chromatography, eluting with a hexane/ethyl acetate (3:1) mixture to afford pure **5-Aminoindan**. [2]

Expected Yield: Approximately 80%.[2]





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